

Synthesis and Isotopic Labeling of Nadolol-d9: A Technical Guide

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Compound of Interest

Compound Name: Nadolol-d9

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Abstract

This technical guide provides a comprehensive overview of the synthesis and isotopic labeling of **Nadolol-d9**, a deuterated analog of the non-selective beta-adrenergic receptor blocker, Nadolol. The incorporation of nine deuterium atoms on the tert-butyl group enhances its utility as an internal standard in pharmacokinetic and metabolic studies. This document details the synthetic pathways, experimental protocols, and analytical data for **Nadolol-d9** and its key deuterated intermediate, tert-butylamine-d9. All quantitative data are summarized for clarity, and key processes are illustrated with diagrams generated using Graphviz.

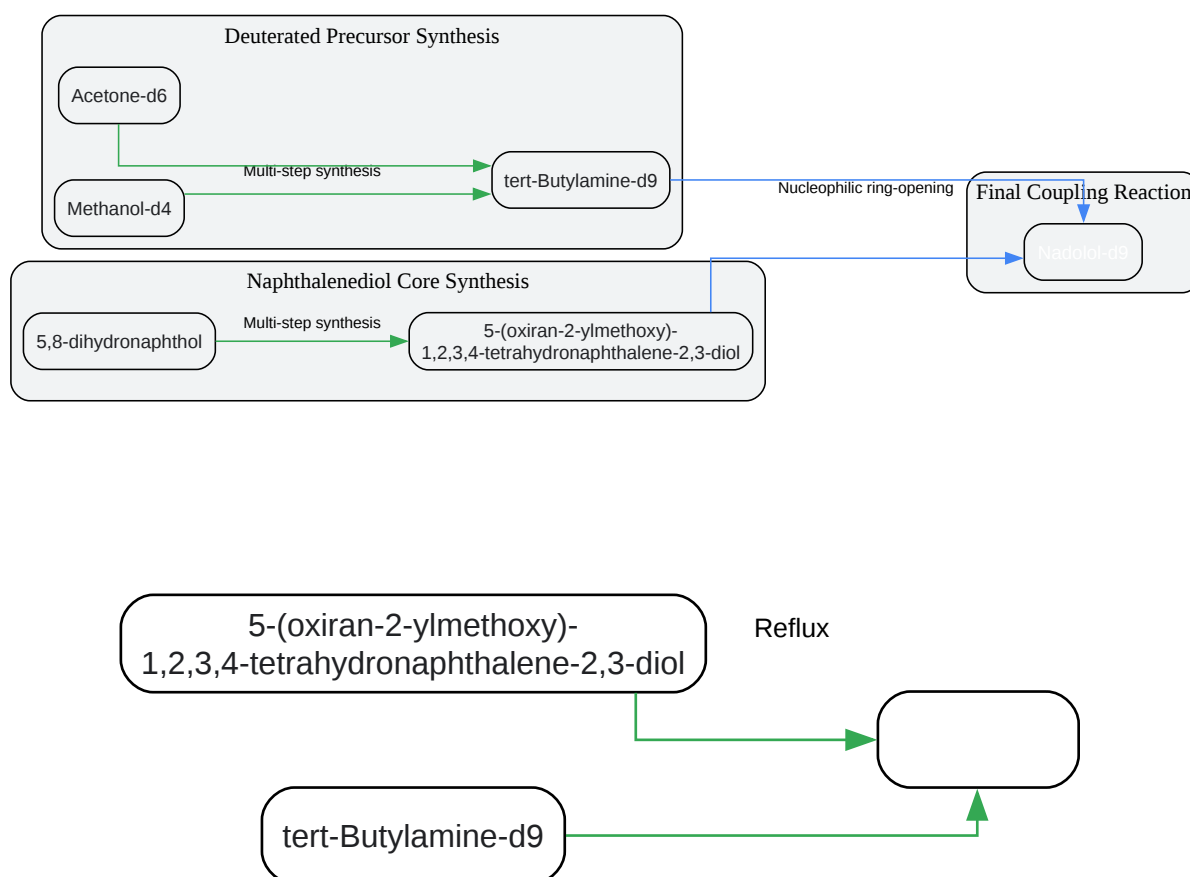
Introduction

Nadolol is a widely used pharmaceutical agent for the management of hypertension, angina pectoris, and cardiac arrhythmias.[1] Stable isotope-labeled analogs of drugs, such as **Nadolol-d9**, are indispensable tools in drug development. They serve as ideal internal standards for quantitative analysis by mass spectrometry (GC-MS or LC-MS) due to their similar chemical and physical properties to the unlabeled drug, but distinct mass.[1] The nine deuterium atoms in **Nadolol-d9** are located on the tert-butyl moiety, as indicated by its chemical name: 5-[3-[(1,1-Dimethylethyl-d9)amino]-2-hydroxypropoxy]-1,2,3,4-tetrahydro-2,3-naphthalenediol.[2] This guide outlines the synthetic strategy and provides detailed experimental procedures for the preparation of this important analytical standard.

Synthetic Pathway Overview

The synthesis of **Nadolol-d9** is achieved through a convergent synthesis strategy. The key steps involve the preparation of a deuterated starting material, tert-butylamine-d9, and its subsequent reaction with a suitable epoxide precursor of the naphthalenediol core.

The overall synthetic transformation can be visualized as follows:



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References

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